

# In-Depth Technical Guide to the Safe Handling of FANFT Powder

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: FANFT

Cat. No.: B1219375

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides a comprehensive overview of the safety and handling precautions for N-[4-(5-Nitro-2-furyl)-2-thiazolyl]formamide (**FANFT**), a potent carcinogen and mutagen.

## Chemical and Physical Properties

**FANFT** is a dark yellow to gold solid powder. A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source
Appearance	Dark yellow or gold solid powder	
Molecular Formula	C8H5N3O4S	
Molecular Weight	267.22 g/mol	
Melting Point	287-289 °C	
Water Solubility	Insoluble	
Stability	Stable under recommended storage conditions.	
Incompatibilities	Acids, diazo and azo compounds, halocarbons, isocyanates, aldehydes, alkali metals, nitrides, hydrides, and other strong reducing agents.	

## Toxicological Information

**FANFT** is a known potent tumor initiator and mutagen. It has been shown to cause bladder tumors in all animal species studied and is mutagenic to many bacteria. When heated to decomposition, it emits very toxic fumes of sulfur oxides and nitrogen oxides.

Quantitative Toxicity Data:

Route	Species	Value
Oral LD50	Rat	>2000 mg/kg
Dermal LD50	Rabbit	>2000 mg/kg

Note: This data is based on available information and may not be exhaustive.

## Health Hazards and First Aid

Primary Routes of Exposure: Inhalation, skin contact, eye contact, ingestion.

Health Effects:

- Acute: May cause irritation to the skin, eyes, and respiratory tract.
- Chronic: Confirmed carcinogen and mutagen. Prolonged or repeated exposure may cause damage to organs.

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Personal Protective Equipment (PPE)

Due to the high hazard associated with **FANFT**, strict adherence to PPE protocols is mandatory.

Protection Type	Recommended Equipment
Respiratory	A NIOSH-approved full-facepiece respirator with appropriate cartridges for organic vapors and particulates.
Hand	Chemical-resistant gloves (e.g., nitrile, neoprene).
Eye	Chemical safety goggles or a face shield.
Skin and Body	A chemical-resistant lab coat or disposable coveralls. Closed-toe shoes.

## Handling and Storage

### Handling:

- Work with **FANFT** should be conducted in a designated area, such as a certified chemical fume hood or a glove box.
- Avoid the creation of dust. Use wet methods for cleaning if possible.
- All equipment and surfaces that come into contact with **FANFT** should be decontaminated after use.

### Storage:

- Store in a tightly sealed, labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials.

## Spill and Disposal Procedures

### Spill Cleanup:

- Evacuate the area and restrict access.

- Wear appropriate PPE as outlined in Section 4.
- Cover the spill with an absorbent material (e.g., vermiculite, sand).
- Carefully collect the absorbed material into a sealed, labeled container for hazardous waste.
- Decontaminate the spill area with a suitable cleaning agent (e.g., a 10% bleach solution), followed by a rinse with water.

#### Waste Disposal:

- All **FANFT** waste, including contaminated materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

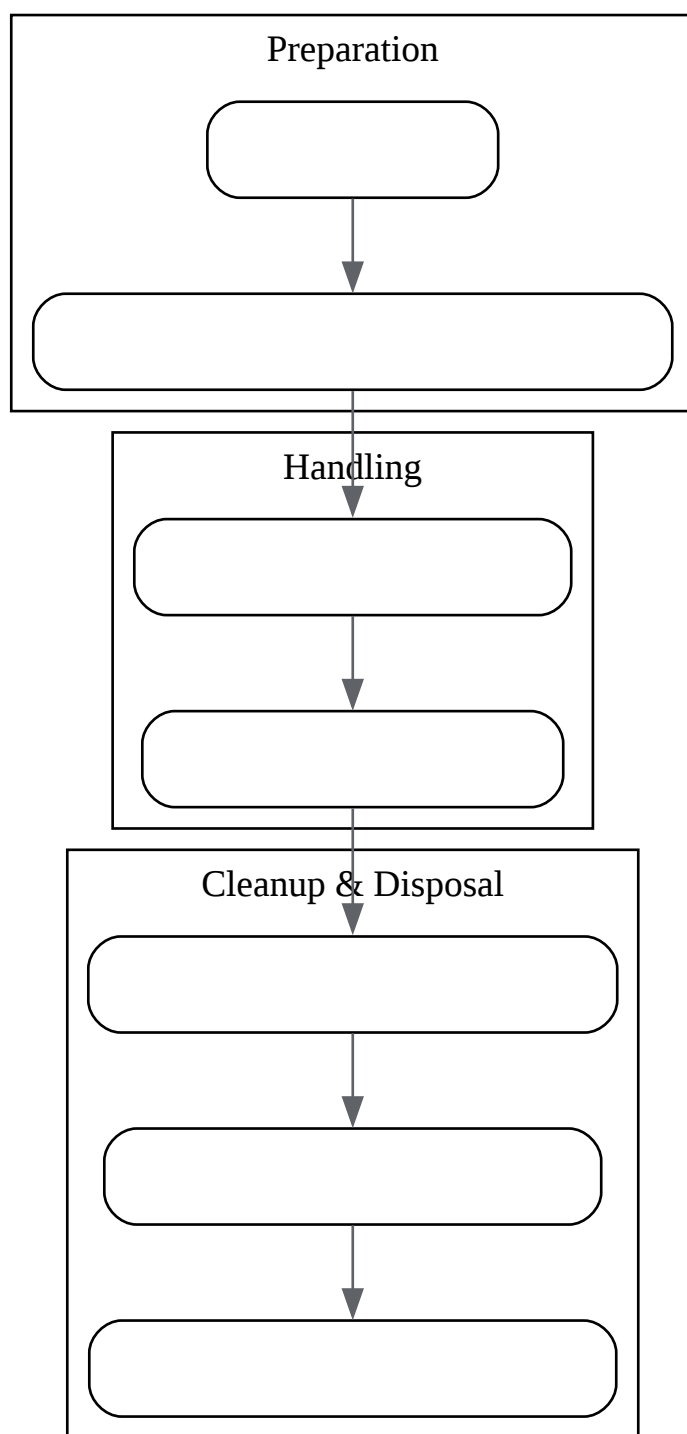
## Experimental Protocols

#### Protocol for Weighing **FANFT** Powder:

- Preparation:
  - Ensure the chemical fume hood or glove box is certified and functioning correctly.
  - Don all required PPE.
  - Prepare all necessary equipment (e.g., analytical balance, spatulas, weighing paper, waste container) inside the containment area.
- Weighing:
  - Carefully open the **FANFT** container inside the fume hood.
  - Using a clean spatula, transfer the desired amount of powder onto weighing paper on the analytical balance.
  - Avoid any sudden movements that could generate dust.
- Post-Weighing:
  - Securely close the **FANFT** container.

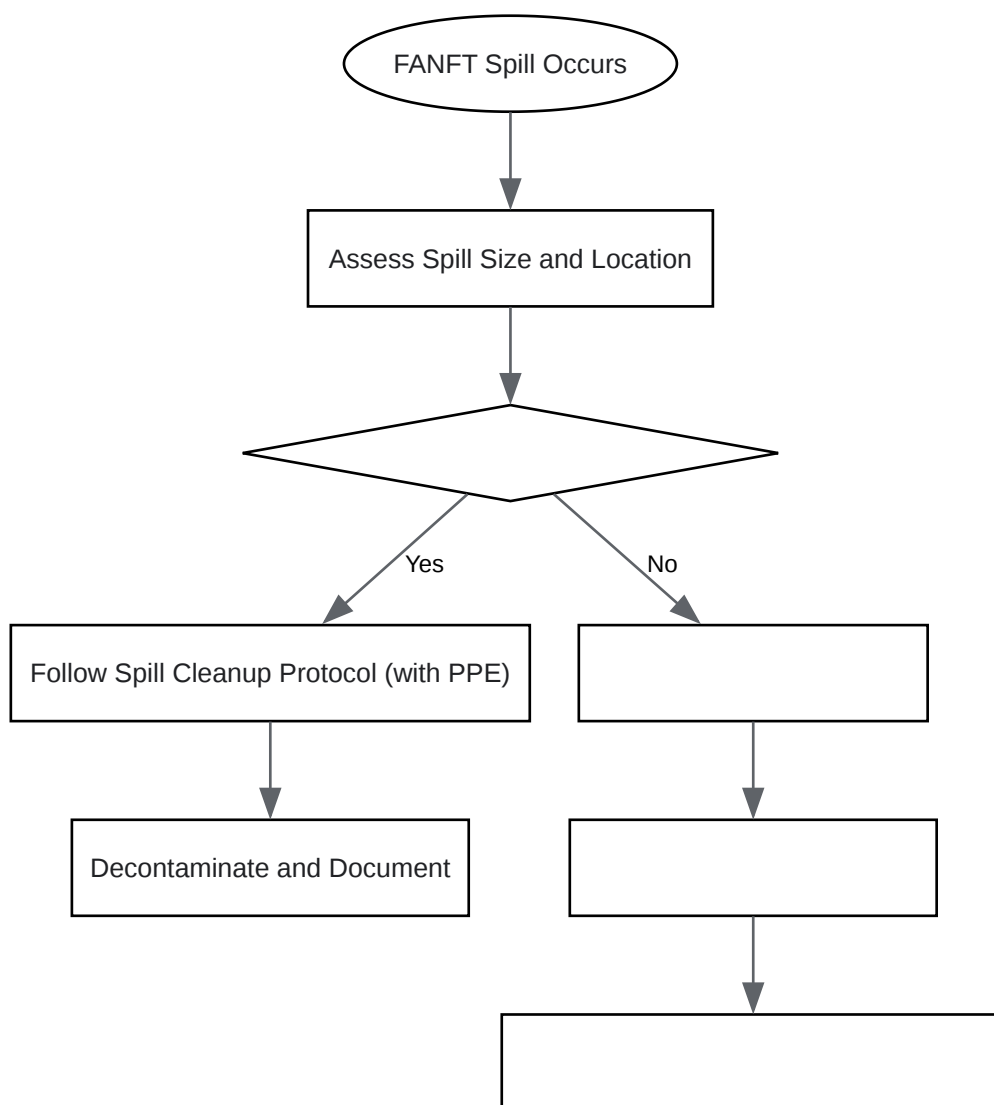
- Carefully transfer the weighed powder to the reaction vessel.
- Dispose of the weighing paper and any contaminated utensils in the designated hazardous waste container.
- Decontaminate the balance and the surrounding work area.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **FANFT** powder.



[Click to download full resolution via product page](#)

Caption: Decision tree for responding to a **FANFT** powder spill.

- To cite this document: BenchChem. [In-Depth Technical Guide to the Safe Handling of FANFT Powder]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1219375#safety-and-handling-precautions-for-fanft-powder\]](https://www.benchchem.com/product/b1219375#safety-and-handling-precautions-for-fanft-powder)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)